

Boc-Ala-OSu safety and handling precautions

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Compound of Interest

Compound Name: **Boc-Ala-OSu**
Cat. No.: **B558389**

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An In-depth Technical Guide to the Safety and Handling of **Boc-Ala-OSu**

This guide provides comprehensive safety and handling information for **Boc-Ala-OSu** ($\text{N}\alpha\text{-Boc-L-alanine N-hydroxysuccinimide ester}$), intended for researchers, scientists, and professionals in drug development. The following sections detail the material's properties, potential hazards, and recommended safety protocols.

Chemical Identification

Identifier	Value
Chemical Name	$\text{N}\alpha\text{-Boc-L-alanine N-hydroxysuccinimide ester}$ ^[1]
Synonyms	Boc-L-alanine N-succinimidyl ester, N-(tert-Butoxycarbonyl)-L-alanine Succinimidyl Ester, 2,5-Dioxopyrrolidin-1-yl (tert-Butoxycarbonyl)-L-alaninate
CAS Number	3392-05-0 ^{[1][2]}
Molecular Formula	$\text{C}_{12}\text{H}_{18}\text{N}_2\text{O}_6$ ^{[1][3]}
Molecular Weight	286.28 g/mol ^{[2][4]}
Structure	$\text{InChI}=\text{1S/C12H18N2O6/c1-7(13-11(18)19-12(2,3)4)10(17)20-14-8(15)5-6-9(14)16/h7H,5-6H2,1-4H3,(H,13,18)/t7-/m0/s1$ ^[2]

Hazard Identification and Classification

Boc-Ala-OSu is generally considered to have low hazardous potential, with some sources indicating no known physical or health hazards^[1]. However, as with any chemical reagent, caution is advised. Potential hazards include:

- Inhalation: May be harmful if inhaled and could cause respiratory tract irritation^[1].
- Ingestion: May be harmful if swallowed^[1].
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation^[1].
- Eye Contact: May cause eye irritation^[1].

It is classified as a combustible solid^[2].

Precautionary Measures and Personal Protective Equipment (PPE)

To ensure safe handling, the following personal protective equipment is recommended:

PPE Type	Specification
Eye Protection	Safety glasses or splash goggles ^[1] .
Hand Protection	Chemical-resistant gloves ^[1] .
Respiratory Protection	A dust respirator, such as an N95-rated mask, should be used, especially when handling the powder form ^{[1][2]} . A self-contained breathing apparatus (SCBA) may be necessary for significant exposures or spills ^[1] .
Body Protection	A full laboratory suit or coat and boots are recommended to prevent skin contact ^[1] .

Engineering controls, such as process enclosures or local exhaust ventilation, should be used to minimize airborne exposure to dust or fumes^[1].

First-Aid Measures

In the event of exposure, the following first-aid procedures should be followed:

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen or artificial respiration and seek medical attention [1] .
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek medical attention [1] [5] .
Skin Contact	Wash the affected area thoroughly with soap and plenty of water. Remove contaminated clothing [1] .
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention [1] [6] .

Fire-Fighting and Accidental Release Measures

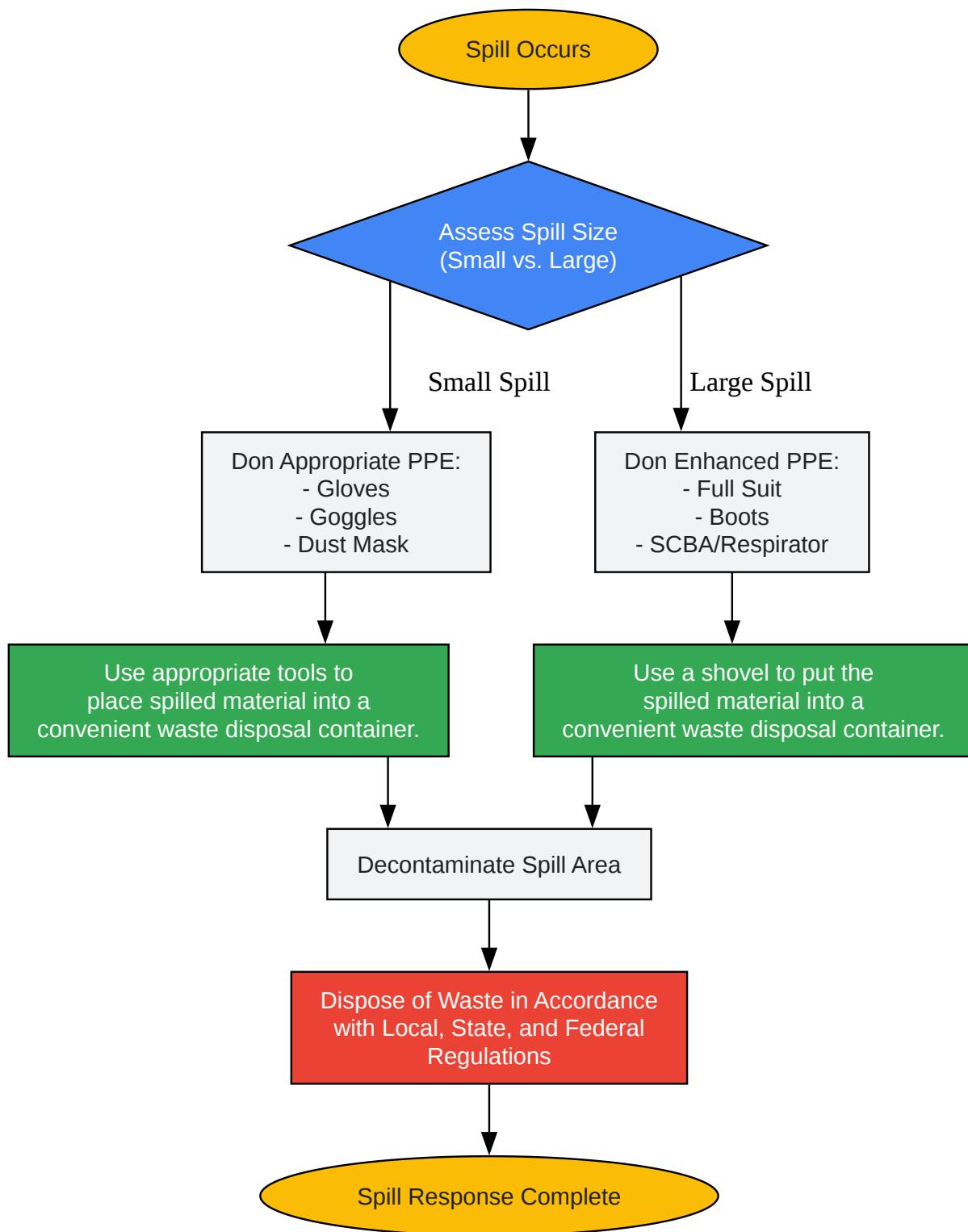
Fire-Fighting

Boc-Ala-OSu is a combustible solid[\[7\]](#). In the event of a fire:

- Suitable Extinguishing Media: Use water spray, foam, dry chemical powder, or carbon dioxide[\[1\]](#)[\[5\]](#). Do not use a direct water jet on the powder, as it may scatter the material[\[1\]](#).
- Protective Equipment: Firefighters should wear a positive-pressure self-contained breathing apparatus (SCBA) and full protective gear[\[1\]](#)[\[6\]](#).
- Hazardous Combustion Products: Combustion may produce toxic fumes, including oxides of carbon (CO, CO₂) and nitrogen (NO_x)[\[1\]](#)[\[6\]](#).

Accidental Release Workflow

The following diagram outlines the general procedure for responding to a spill of **Boc-Ala-OSu**.



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Boc-Ala-OSu Spill Response Workflow

Handling, Storage, and Stability

- Handling: Avoid breathing dust. Keep the material away from heat and sources of ignition. Wash hands thoroughly after handling[\[1\]](#).
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area[\[7\]](#). Recommended storage temperatures vary, with some sources suggesting refrigeration at temperatures below 5°C (41°F) and others recommending -20°C for long-term storage[\[1\]](#)[\[2\]](#)[\[3\]](#).
- Stability: The compound is stable under recommended storage conditions[\[1\]](#).
- Incompatibilities: Avoid contact with strong oxidizing agents[\[1\]](#).

Physical and Chemical Properties

Property	Value
Appearance	White to light yellow crystalline powder or solid.
Melting Point	160–165 °C [2]
Optical Activity	$[\alpha]_{20/D} -52 \pm 3.5^\circ$, c = 2.5% in dioxane [2]
Purity	≥95.0% (HPLC) to ≥97% [3]

Toxicological and Ecological Information

- Toxicity: No specific quantitative toxicity data, such as LD50 or LC50 values, are readily available in the provided search results. The product and its degradation products are not considered to be toxic[\[1\]](#).
- Ecotoxicity: No data is available regarding the ecotoxicity of this compound[\[1\]](#).
- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental regulations[\[1\]](#).

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